

key intermediates in Methyl 1-Isopropyl-2-oxopyrrolidine-4-carboxylate synthesis

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Compound of Interest

Compound Name: *Methyl 1-Isopropyl-2-oxopyrrolidine-4-carboxylate*

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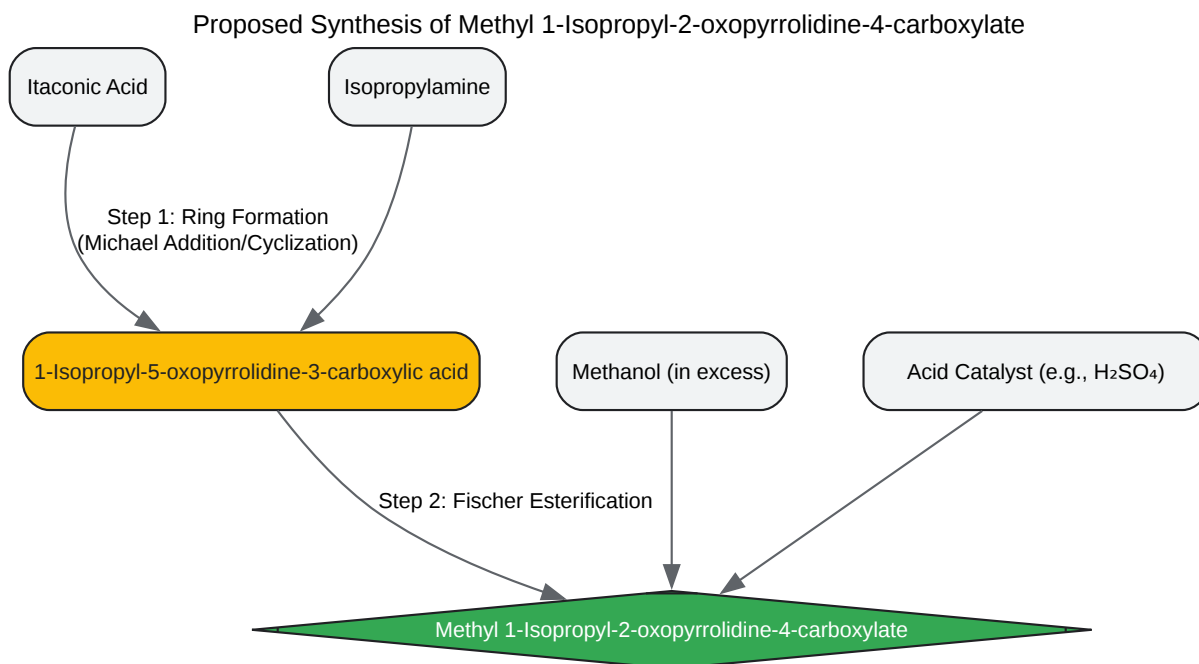
Technical Guide: Synthesis of Methyl 1-Isopropyl-2-oxopyrrolidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

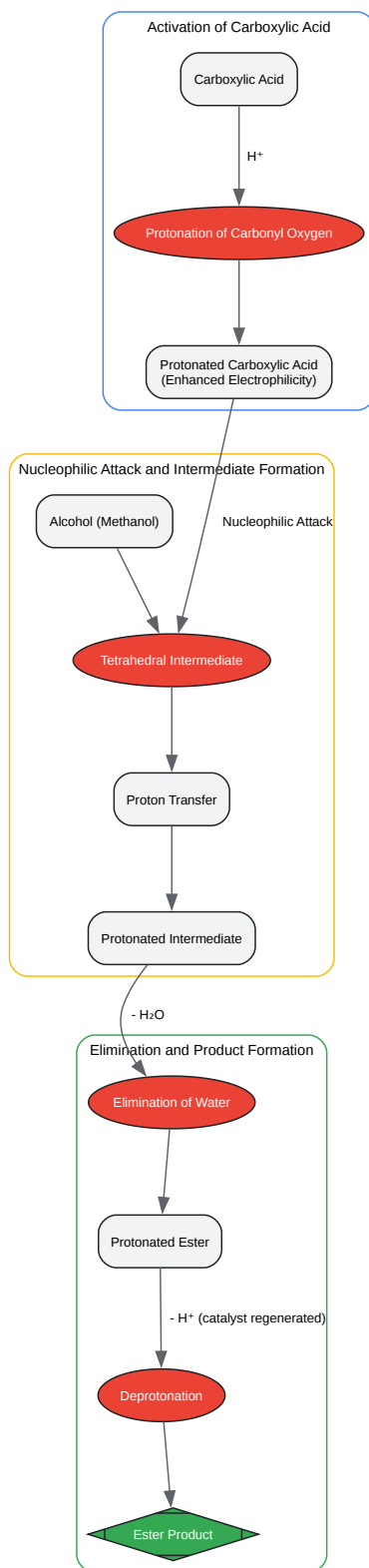
This technical guide provides a comprehensive overview of a proposed synthetic pathway for **Methyl 1-Isopropyl-2-oxopyrrolidine-4-carboxylate**, a substituted pyrrolidinone derivative. The synthesis involves the formation of a key intermediate, 1-Isopropyl-5-oxopyrrolidine-3-carboxylic acid, followed by esterification. This document details the experimental protocols for these steps, presents quantitative data in a structured format, and includes diagrams to illustrate the reaction workflow.

Proposed Synthetic Pathway

The synthesis of **Methyl 1-Isopropyl-2-oxopyrrolidine-4-carboxylate** can be achieved through a two-step process. The initial step involves the formation of the pyrrolidinone ring with the desired N-isopropyl substitution via a Michael addition reaction between itaconic acid and isopropylamine. The resulting carboxylic acid intermediate is then esterified to yield the final product.



Fischer Esterification Mechanism

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